

Application of PPTN Hydrochloride in a Mouse Model of Neuroinflammation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PPTN hydrochloride

Cat. No.: B1460234

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Introduction

Neuroinflammation is a critical component in the pathogenesis of various neurodegenerative diseases and neurological disorders. The P2Y₁₄ receptor, activated by UDP-sugars released from damaged cells, has emerged as a key player in inflammatory processes. PPTN (4-[4-(4-piperidinyl)phenyl]-7-[4-(trifluoromethyl)phenyl]-2-naphthalenecarboxylic acid) hydrochloride is a potent and highly selective antagonist of the P2Y₁₄ receptor, exhibiting a K_B value of 434 pM.^{[1][2]} Its high affinity and selectivity make it a valuable research tool for investigating the role of the P2Y₁₄ receptor in neuroinflammatory signaling pathways and for evaluating its therapeutic potential in preclinical models. This document provides detailed application notes and protocols for the use of **PPTN hydrochloride** in a lipopolysaccharide (LPS)-induced mouse model of neuroinflammation.

Data Presentation

In Vivo Efficacy of PPTN Analogs in a Mouse Model of Neuropathic Pain

Compound	Administration Route	Dose (μmol/kg)	Maximal Pain Reversal (%)	Time to Maximal Effect (hours)
PPTN (Compound 1)	Intraperitoneal (i.p.)	10	100	1 - 2
N-acetyl analogue 4	Intraperitoneal (i.p.)	10	100	1 - 2
Reversed triazole analogue 7	Intraperitoneal (i.p.)	10	87	Not specified

Data extracted from a study on a mouse model of chronic neuropathic pain, which shares inflammatory pathways with neuroinflammation.[\[3\]](#)[\[4\]](#)

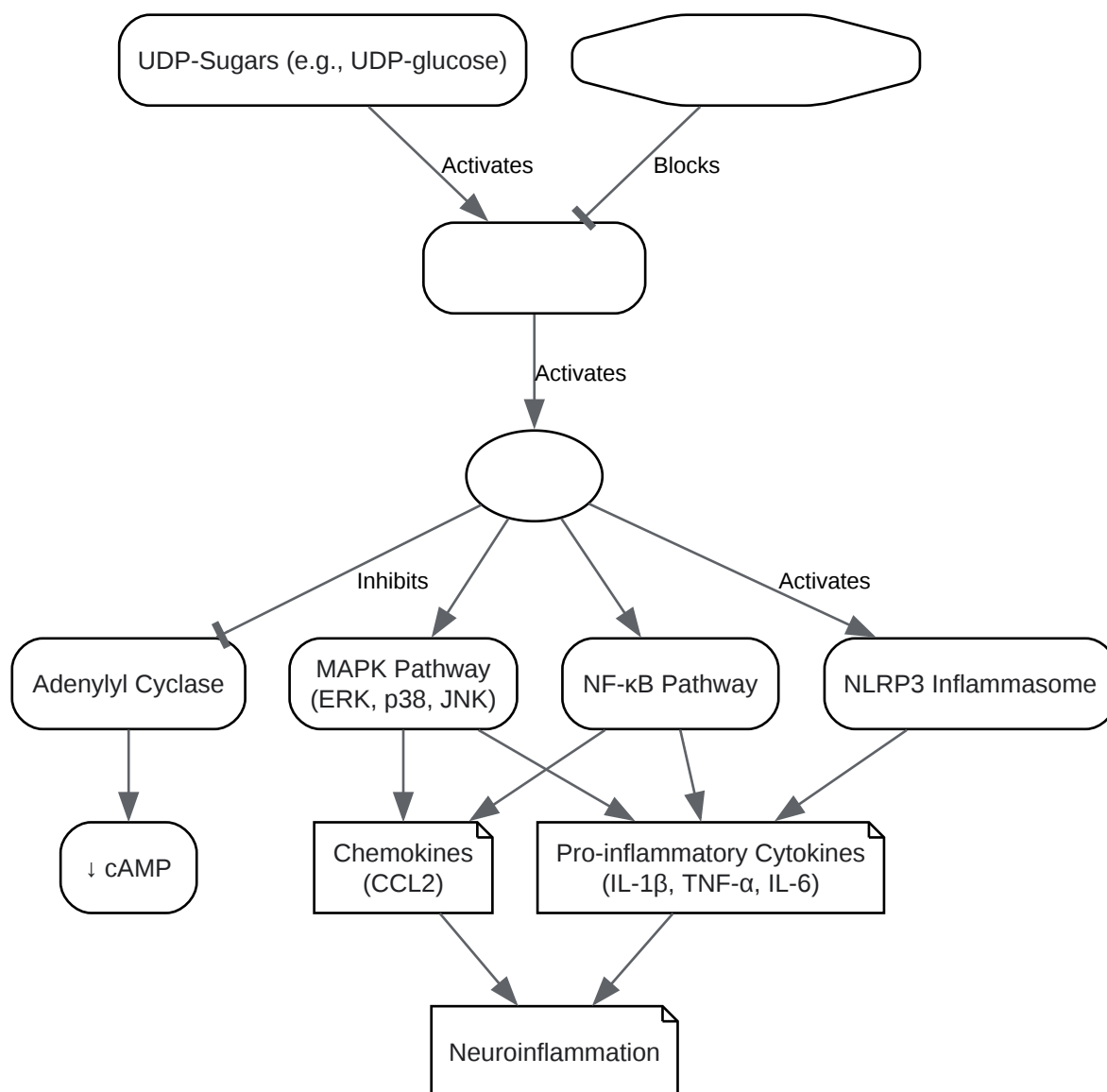
In Vitro Activity of PPTN

Cell Type	Stimulus	PPTN Concentration	Effect
Rat Satellite Glial Cells	UDP-glucose	5 μM	Inhibition of IL-1β and CCL2 secretion
Rat Satellite Glial Cells	UDP-glucose	5 μM	Inhibition of ERK, JNK, and p38 MAPK phosphorylation
HL-60 leukemia cells	UDP-glucose	~1-4 nM (IC50)	Inhibition of chemotaxis

[\[1\]](#)

Signaling Pathway

The proposed mechanism of action for **PPTN hydrochloride** in neuroinflammation involves the blockade of the P2Y14 receptor, thereby inhibiting downstream signaling cascades that lead to the production of pro-inflammatory mediators.

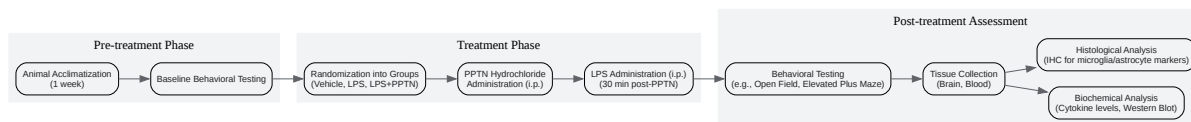


[Click to download full resolution via product page](#)

Caption: P2Y14 Receptor Signaling Pathway in Neuroinflammation.

Experimental Workflow

A typical experimental workflow for evaluating the efficacy of **PPTN hydrochloride** in a mouse model of neuroinflammation is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. P2Y14 Receptor Antagonists Reverse Chronic Neuropathic Pain in a Mouse Model - PMC [pmc.ncbi.nlm.nih.gov]
- 4. P2Y14 Receptor Antagonists Reverse Chronic Neuropathic Pain in a Mouse Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application of PPTN Hydrochloride in a Mouse Model of Neuroinflammation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1460234#application-of-pptn-hydrochloride-in-a-mouse-model-of-neuroinflammation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com